

Personal protective equipment for handling (1-¹³C)Aniline

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Compound of Interest

Compound Name: (1-¹³C)Aniline

Cat. No.: B101788

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Essential Safety and Handling Guide for (1-¹³C)Aniline

This guide provides critical safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with (1-¹³C)Aniline. Given that the isotopic label does not alter the chemical properties, the safety precautions are identical to those for standard aniline. Aniline is a toxic compound that requires strict adherence to safety procedures to minimize exposure risk.

Aniline is a combustible, oily liquid that is toxic through all routes of exposure: inhalation, skin absorption, and ingestion.^{[1][2]} It is classified as a suspected carcinogen and mutagen and can cause serious damage to organs through prolonged or repeated exposure.^{[3][4][5][6]} Acute exposure can lead to methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, identifiable by a blue color of the skin and lips (cyanosis).^{[7][8]}

Hazard Summary and Exposure Limits

Always consult the Safety Data Sheet (SDS) for the most detailed information before beginning any work.^{[1][3]}

Hazard Classification	Description	Exposure Limits
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.[4][5][9]	OSHA PEL: 5 ppm (TWA)[1][10]
Carcinogenicity	Suspected of causing cancer (IARC Group 2A).[3][5][7]	ACGIH TLV: 2 ppm (TWA)[1][7][11]
Serious Eye Damage	Causes serious, potentially irreversible eye damage.[3][4][5][6]	NIOSH REL: Lowest feasible concentration.[7]
Skin Sensitization	May cause an allergic skin reaction.[3][4][5]	
Germ Cell Mutagenicity	Suspected of causing genetic defects.[4][5][6]	
Specific Target Organ Toxicity	Causes damage to the blood, central nervous system, and spleen through prolonged or repeated exposure.[3][4][5]	

Operational and Disposal Plan

Engineering Controls

Proper ventilation is the primary method for controlling exposure.

- Chemical Fume Hood: All work involving the handling or transfer of (1-¹³C)Aniline must be conducted within a properly functioning and certified laboratory chemical fume hood.[1][3][12]
- Glove Box: For procedures with a higher risk of aerosol generation, a glove box may be required.[1]
- Accessibility: An eyewash station and safety shower must be easily accessible in the immediate work area.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact.

Protection Type	Specification	Rationale
Hand Protection	Recommended: Butyl, Neoprene, Polyvinyl Alcohol (PVA), or Viton gloves.[3]	Prevents skin absorption, a primary route of toxic exposure.[2]
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NOT Recommended: Nitrile gloves are not recommended for aniline as they offer poor protection.[3]	Nitrile has a low breakthrough time with aniline.	
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Always consult the glove manufacturer's compatibility chart for specific breakthrough times.[3]	Ensures selection of appropriate glove material for the duration of the task.	
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Eye & Face Protection	Chemical splash goggles are required at a minimum.[3] For tasks with a higher splash risk, use chemical safety goggles and a full-face shield.[2]	Protects against splashes that can cause serious eye damage.[3][6]
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Skin & Body Protection	A fully buttoned, long-sleeved lab coat, long pants, and closed-toe shoes are required. [1][3] For larger quantities or splash potential, chemical-resistant coveralls may be necessary.	Minimizes the risk of accidental skin contact.
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Respiratory Protection	Typically not required when work is performed within a certified chemical fume hood. If exposure limits may be exceeded, a NIOSH-approved respirator with organic vapor cartridges is necessary.[13]	Protects against the inhalation of toxic vapors.[7]
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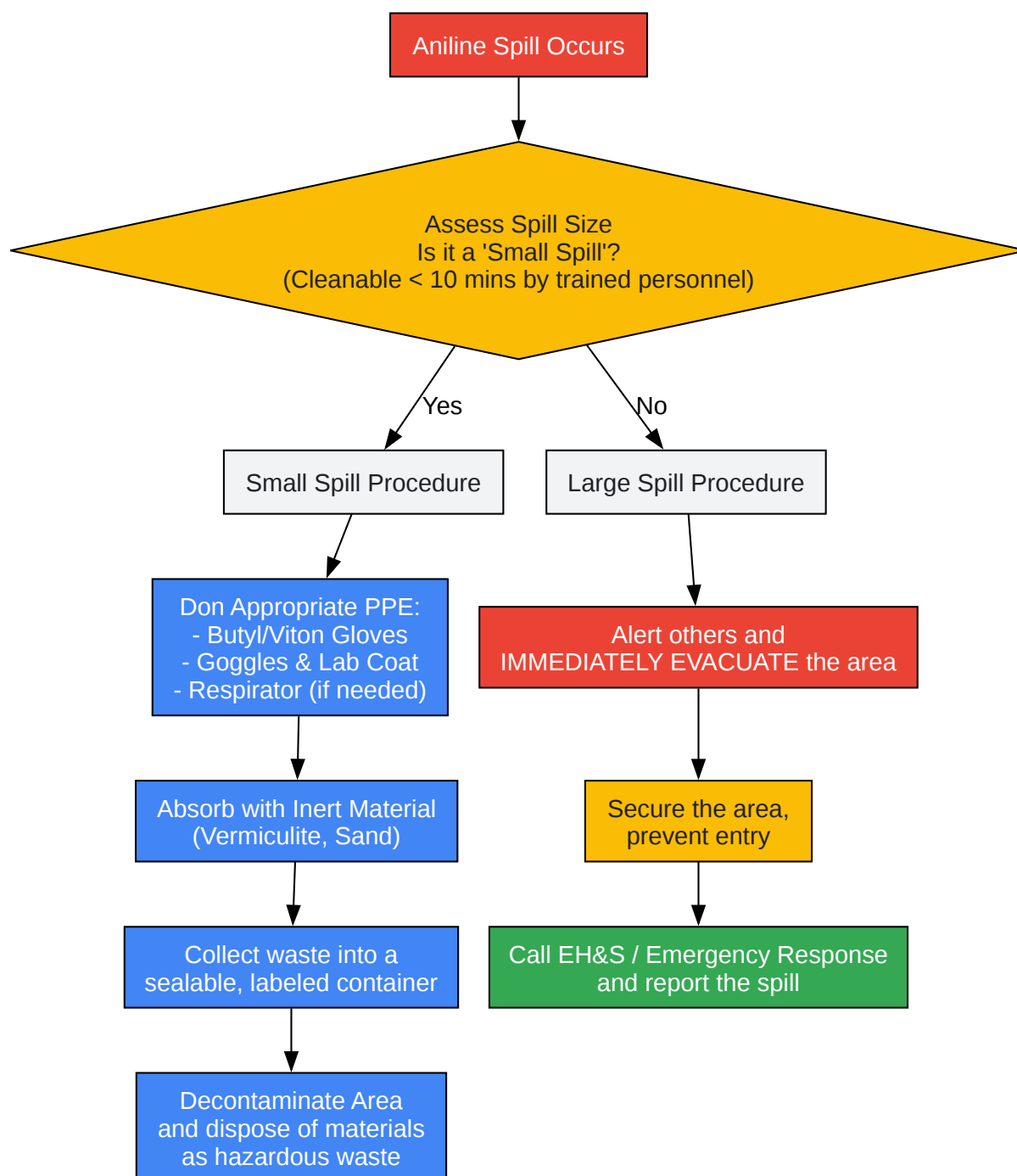
Personnel must be medically cleared and fit-tested to wear a respirator.[3]	Ensures proper respirator function and user safety.
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Handling and Storage Protocol

- Designated Area: Confine all work with aniline to a designated area within a chemical fume hood.[3]
- Quantities: Purchase and store the smallest quantities needed for your research.[3]
- Storage: Store containers in a cool, dry, and well-ventilated area, away from direct sunlight, heat, and ignition sources.[2][3] Containers should be stored below eye level in secondary containment.[3]
- Incompatibilities: Store aniline away from strong oxidizing agents, strong acids, bases, iron, and zinc.[1][3]
- Transport: When moving aniline between labs, use sealed, clearly labeled containers within non-breakable secondary containment (such as a bottle carrier).[3]
- Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[3][7] Do not eat, drink, or smoke in areas where aniline is handled.[5][14]

Spill and Emergency Procedures

Immediate and correct response is crucial. The following workflow outlines the general procedure for an aniline spill.



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Caption: Logical workflow for responding to an aniline spill.

First Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][4][15]
- Skin Contact: Quickly remove all contaminated clothing.[7][10] Immediately wash the affected skin area with large amounts of soap and water for at least 15 minutes.[1][7] Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, holding the eyelids open.[1][7] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[1][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Call a physician or poison control center immediately.[1][10]

Disposal Plan

(1-¹³C)Aniline and any materials contaminated with it must be treated as hazardous waste.

- Waste Collection: Collect all aniline waste, including contaminated absorbents and PPE, in a compatible and clearly labeled, sealable container (e.g., a polyethylene container).[3]
- Labeling: Affix a completed hazardous waste label to the container.
- Storage: Store the waste container in a designated, secure area, away from incompatible materials, and within secondary containment.
- Disposal: Arrange for waste pickup through your institution's Environmental Health & Safety (EH&S) department.[1]
- Prohibition: NEVER dispose of aniline waste down the drain or in the regular trash.[3]

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